

Application Notes and Protocols for Preparing NAB-14 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NAB-14

Cat. No.: B15618975

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **NAB-14** stock solutions for various experimental applications. **NAB-14** is a potent and selective negative allosteric modulator (NAM) of N-methyl-D-aspartate (NMDA) receptors containing the GluN2C or GluN2D subunits.^{[1][2][3]} It exhibits over 800-fold selectivity for GluN2C/2D-containing receptors over those containing GluN2A or GluN2B subunits, with an IC₅₀ value of 580 nM for GluN1/GluN2D receptors.^{[1][3][4]} Proper preparation and storage of **NAB-14** stock solutions are critical for ensuring experimental reproducibility and accuracy.

Data Presentation

A summary of the key quantitative data for **NAB-14** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₁ N ₃ O ₃	[4]
Molecular Weight	351.40 g/mol	[4]
CAS Number	1237541-73-9	[4]
Appearance	White to gray powder	[4]
Solubility	DMSO: ≥ 2 mg/mL	[4]
IC ₅₀ (GluN1/GluN2D)	580 nM	[1][3][4]
Selectivity	>800-fold for GluN2C/2D over GluN2A/GluN2B	[1][3][4]
Storage (Powder)	2-8°C	[4]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[5]

Experimental Protocols

This section provides a detailed methodology for the preparation of a 10 mM stock solution of **NAB-14** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials:

- **NAB-14** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation and Weighing:
 - Before opening, allow the vial of **NAB-14** powder to equilibrate to room temperature to prevent condensation of atmospheric moisture.
 - In a fume hood, carefully weigh the desired amount of **NAB-14** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.514 mg of **NAB-14** (Molecular Weight = 351.40 g/mol).
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (351.40 \text{ g/mol}) * (1000 \text{ mg/g}) = 3.514 \text{ mg}$
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the appropriate volume of high-purity DMSO to the tube containing the **NAB-14** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 3.514 mg of powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) or brief sonication may be used.^[6] It is important to use a fresh bottle of DMSO as it is hygroscopic and absorbed water can affect solubility.^[6]
- Aliquoting and Storage:
 - Once the **NAB-14** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the name of the compound (**NAB-14**), the concentration (10 mM), the solvent (DMSO), and the date of preparation.

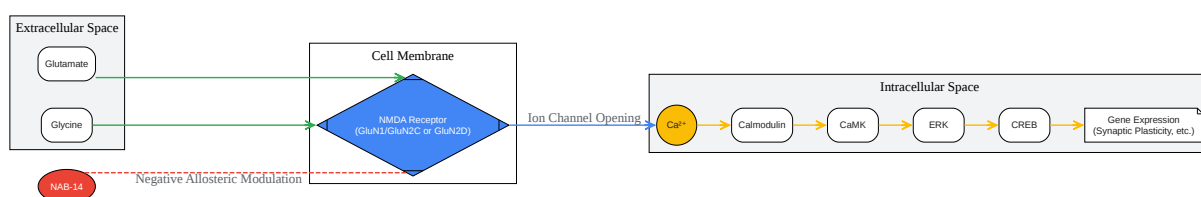
- For short-term storage (up to 1 month), store the aliquots at -20°C.[5] For long-term storage (up to 6 months), store at -80°C.[5]

Preparation of Working Solutions:

- On the day of the experiment, thaw a single aliquot of the **NAB-14** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the experimental system is kept low (typically less than 0.1%) to avoid solvent-induced artifacts.

Visualizations

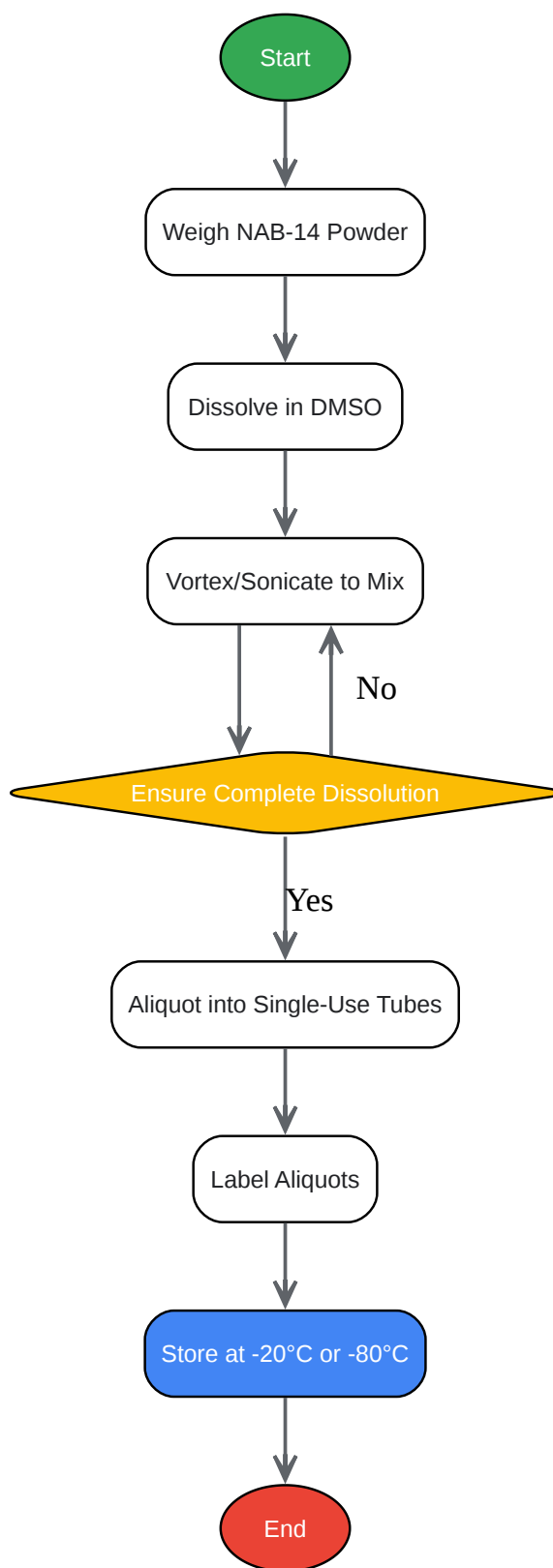
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Mechanism of **NAB-14** action on the NMDA receptor signaling pathway.

Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. NMDA receptor subunits and associated signaling molecules mediating antidepressant-related effects of NMDA-GluN2B antagonism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. A Novel Negative Allosteric Modulator Selective for GluN2C/2D-Containing NMDA Receptors Inhibits Synaptic Transmission in Hippocampal Interneurons - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. A novel negative allosteric modulator selective for GluN2C/2D-containing NMDA receptors inhibits synaptic transmission in hippocampal interneurons - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. DSpace \[diposit.ub.edu\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing NAB-14 Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15618975/docs#application-notes-and-protocols-for-preparing-nab-14-stock-solutions\]](https://www.benchchem.com/product/b15618975/docs#application-notes-and-protocols-for-preparing-nab-14-stock-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)